

A Technical Guide to the Thermochemical Properties of Cyclobutanecarboxylic Acid

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Compound of Interest

Compound Name: Cyclobutanecarboxylic acid

Cat. No.: B193281

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This technical guide provides a comprehensive overview of the available thermochemical data for **cyclobutanecarboxylic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research who require accurate and reliable thermodynamic information for this compound. This document details the enthalpy of formation and combustion, alongside the experimental methodologies employed for their determination.

Thermochemical Data Summary

The thermochemical properties of **cyclobutanecarboxylic acid** in the liquid phase have been experimentally determined and are summarized in the table below. These values are crucial for understanding the energetic stability and reactivity of the molecule.

Thermochemical Property	Symbol	Value (kJ/mol)	Method
Standard Enthalpy of Combustion (liquid)	$\Delta_c H^\circ_{\text{liquid}}$	-2684	Not specified
Standard Enthalpy of Formation (liquid)	$\Delta_f H^\circ_{\text{liquid}}$	-435.5	Calculation from $\Delta_c H^\circ$

Note: The standard state is 298.15 K (25 °C) and 1 atm. The enthalpy of formation is calculated from the enthalpy of combustion.

Experimental Protocols

The determination of the standard enthalpy of combustion for liquid organic compounds like **cyclobutanecarboxylic acid** is typically performed using bomb calorimetry. This technique measures the heat released when a substance is completely burned in a constant-volume container.

Bomb Calorimetry for Liquid Samples

The experimental workflow for determining the standard enthalpy of combustion using a bomb calorimeter involves the following key steps:

- **Sample Preparation:** A precisely weighed sample of **cyclobutanecarboxylic acid** (typically in the range of 0.5 to 1.5 grams) is placed in a sample holder, often a crucible made of a material that does not react with the sample or the combustion products. For volatile liquids, the sample is often encapsulated in a gelatin capsule or a thin-walled glass ampule.
- **Calorimeter Assembly:** The sample holder is placed inside a high-pressure stainless steel vessel known as the "bomb." A known length of fuse wire (e.g., platinum or nickel-chromium) is positioned to be in contact with the sample to initiate combustion. The bomb is then sealed and pressurized with pure oxygen to a pressure of approximately 30 atmospheres.
- **Calorimeter Setup:** The sealed bomb is submerged in a known quantity of water in an insulated container called a calorimeter. A stirrer is used to ensure uniform temperature distribution in the water, and a high-precision thermometer is used to monitor the temperature changes.
- **Combustion Reaction:** The sample is ignited by passing an electric current through the fuse wire. The complete combustion of the organic compound releases heat, which is transferred to the bomb and the surrounding water, causing a rise in temperature.
- **Temperature Measurement:** The temperature of the water is recorded at regular intervals before, during, and after the combustion reaction until a steady final temperature is reached. The temperature change (ΔT) is a critical parameter in the subsequent calculations.
- **Data Analysis and Corrections:** The total heat released during the combustion is calculated using the heat capacity of the calorimeter system (bomb, water, etc.), which is determined

separately by combusting a standard substance with a known heat of combustion, such as benzoic acid. Corrections are applied for the heat released by the ignition wire and for the formation of any side products, such as nitric acid from the residual nitrogen in the bomb.

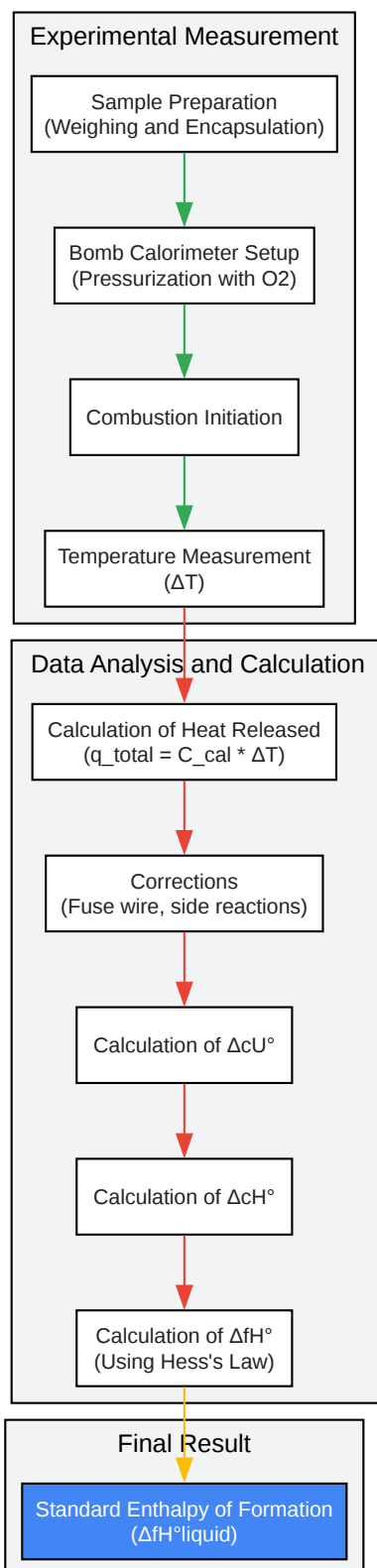
- **Calculation of Enthalpy of Combustion:** From the corrected heat released and the mass of the sample, the standard internal energy of combustion ($\Delta_c U^\circ$) is calculated. The standard enthalpy of combustion ($\Delta_c H^\circ$) is then determined using the following relationship:

$$\Delta_c H^\circ = \Delta_c U^\circ + \Delta n_{\text{gas}} RT$$

where Δn_{gas} is the change in the number of moles of gas in the combustion reaction, R is the ideal gas constant, and T is the standard temperature (298.15 K).

Logical Workflow for Thermochemical Data Determination

The following diagram illustrates the logical workflow for determining the standard enthalpy of formation from experimental bomb calorimetry data.



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Caption: Workflow for determining the standard enthalpy of formation.

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